

# molecular weight and formula of 2-Chloro-N-phenethylacetamide

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## Compound of Interest

Compound Name: **2-Chloro-N-phenethylacetamide**

Cat. No.: **B086731**

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## Technical Data Summary: 2-Chloro-N-phenethylacetamide

This document provides core technical specifications for **2-Chloro-N-phenethylacetamide**, intended for researchers, scientists, and professionals in drug development. The data herein is compiled from established chemical databases.

## Physicochemical Properties

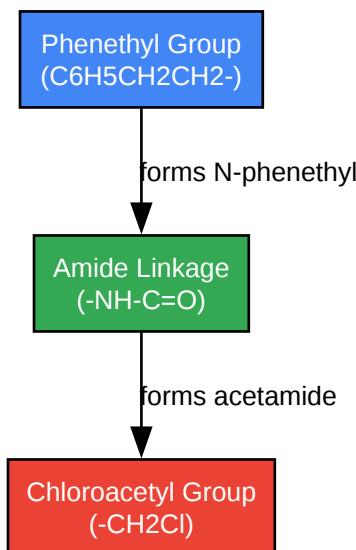
The fundamental molecular characteristics of **2-Chloro-N-phenethylacetamide** are summarized below. These values are critical for experimental design, analytical method development, and interpretation of research outcomes.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> ClNO	PubChem[1][2], Chemchart[3]
Molecular Weight	197.66 g/mol	PubChem[1][2]
Alternate Molecular Weight	197.665 g/mol	Chemchart[3]
IUPAC Name	2-chloro-N-(2-phenylethyl)acetamide	PubChem[1]
CAS Number	13156-95-1	PubChem[1]

## Chemical Structure

To visualize the atomic arrangement and bonding of **2-Chloro-N-phenethylacetamide**, a logical diagram of its constituent parts is provided below.

Logical Structure of 2-Chloro-N-phenethylacetamide



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## References

- 1. 2-Chloro-N-phenethyl-acetamide | C<sub>10</sub>H<sub>12</sub>CINO | CID 94921 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-N-((1R)-1-phenylethyl)acetamide | C<sub>10</sub>H<sub>12</sub>CINO | CID 1549628 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

- 3. 2-Chloro-N-phenethylacetamide (13156-95-1) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- To cite this document: BenchChem. [molecular weight and formula of 2-Chloro-N-phenethylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086731#molecular-weight-and-formula-of-2-chloro-n-phenethylacetamide>]

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